

Unveiling SN-38 4-Deoxy-glucuronide: A Technical Overview

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Compound of Interest

Compound Name: SN-38 4-Deoxy-glucuronide

Cat. No.: B15294098

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This technical guide provides a comprehensive overview of the chemical structure and context of **SN-38 4-Deoxy-glucuronide**. Given that this compound is primarily known as a byproduct in the synthesis of the major SN-38 metabolite, SN-38 glucuronide (SN-38G), this document will also delve into the metabolic pathway of SN-38 and the analytical methods used for its related compounds.

Chemical Identity and Structure

SN-38 4-Deoxy-glucuronide is recognized as an impurity that can arise during the chemical synthesis of SN-38 glucuronide. Its structural distinction lies in the absence of a hydroxyl group at the 4-position of the glucuronic acid moiety.

Below is a table summarizing the key chemical identifiers for **SN-38 4-Deoxy-glucuronide**.



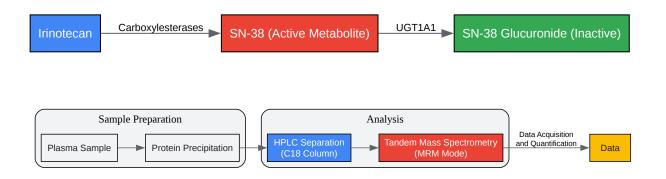
Identifier	Value
Molecular Formula	C28H26N2O10[1]
Molecular Weight	550.51 g/mol [1]
Alternate CAS Number	1391052-70-2 (relative stereochemistry)[1]
InChI	InChl=1S/C28H26N2O10/c1-3-13-14-7-12(39-26-23(32)20(31)9-21(40-26)25(34)35)5-6-18(14)29-22-15(13)10-30-19(22)8-17-16(24(30)33)11-38-27(36)28(17,37)4-2/h5-9,20,23,26,31-32,37H,3-4,10-11H2,1-2H3, (H,34,35)/t20-,23+,26+,28-/m0/s1[1]
SMILES	CCC1=C2C(C(N3C2)=CC(INVALID-LINK (CC)C(OC4)=O)=C4C3=O)=NC5=CC=C(O[C@ H]6INVALID-LINKINVALID-LINK C=C(C(O)=O)O6)C=C51[1]

Context of Formation: The Glucuronidation of SN-38

SN-38 is the potent, active metabolite of the anticancer drug irinotecan.[2] Its elimination from the body is primarily mediated by glucuronidation to form SN-38 glucuronide (SN-38G), a more water-soluble and less toxic compound that can be excreted.[2][3] This metabolic process is catalyzed by UDP-glucuronosyltransferases (UGTs), with UGT1A1 being the principal enzyme involved.[2]

The formation of **SN-38 4-Deoxy-glucuronide** as a byproduct would occur during the chemical synthesis of SN-38G, likely due to incomplete hydroxylation of the glucuronic acid precursor or side reactions.





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References

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- 2. SN-38 Wikipedia [en.wikipedia.org]
- 3. Rapid deconjugation of SN-38 glucuronide and adsorption of released free SN-38 by intestinal microorganisms in rat - PMC [pmc.ncbi.nlm.nih.gov]
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